A Comprehensive Technical Guide to 4-Amino-2-bromobenzonitrile: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Amino-2-bromobenzonitrile*
CAS No.:	*53312-82-6*
Cat. No.:	*B1268555*

Get Quote

This guide serves as an in-depth technical resource for researchers, chemists, and drug development professionals on **4-amino-2-bromobenzonitrile**. It moves beyond a simple data sheet to provide a foundational understanding of the compound's chemical behavior, synthesis strategies, and its strategic importance as a building block in modern medicinal chemistry.

Introduction

4-Amino-2-bromobenzonitrile is a disubstituted aromatic compound featuring three key functional groups: an amine (-NH_2), a bromo (-Br), and a nitrile (-C≡N). This unique arrangement makes it a highly versatile and valuable intermediate in organic synthesis. The nucleophilic amino group, the electrophilic carbon of the nitrile, and the bromine atom—a handle for cross-coupling reactions—provide multiple, orthogonal pathways for molecular elaboration. Its most significant application lies in the construction of heterocyclic scaffolds, particularly the quinazoline core, which is a privileged structure in numerous clinically relevant kinase inhibitors. This guide will detail its properties, outline robust synthesis protocols, explain its core reactivity, and discuss its application in the development of targeted therapeutics.

© 2026 BenchChem. All rights reserved.

Part 1: Physicochemical & Spectroscopic Profile

The precise identification and understanding of a compound's physical properties are prerequisites for its successful application in any synthetic workflow.

Section 1.1: Chemical Identity

A summary of the key identifiers for **4-amino-2-bromobenzonitrile** is provided below.

Identifier	Value
IUPAC Name	4-Amino-2-bromobenzonitrile
Synonyms	Bromo-4-amino-benzonitrile[1][2]
CAS Number	53312-82-6[1][3][4]
Molecular Formula	$C_7H_5BrN_2$[1][3][4]
Molecular Weight	197.03 g/mol [3]
InChI	1S/C7H5BrN2/c8-7-3-6(10)2-1-5(7)4-9/h1-3H,10H2[3][4]
InChIKey	OSYGPHDNNWRFJO-UHFFFAOYSA-N[3][4]
SMILES	C(#N)C1=CC=C(N)C=C1Br[3]

Section 1.2: Physical Properties

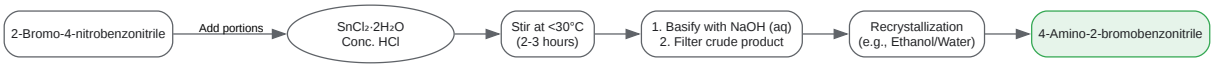
The compound's physical characteristics dictate its handling, storage, and reaction conditions.

© 2026 BenchChem. All rights reserved.

Property	Value	Source(s)
Appearance	Yellow or off-white crystalline powder/solid	[1][3][5]
Boiling Point	355.5 ± 32.0 °C (Predicted)	[1][3][4]
Density	1.68 g/cm³	[1][3]
pKa	0.65 ± 0.10 (Predicted)	[1][3]
Storage	Store in a cool, dry, dark place; keep sealed	[1][3][4]

Section 1.3: Spectroscopic Characterization (Anticipated)

Unequivocal structural confirmation relies on spectroscopic analysis. While specific spectra should be run for each batch, the expected signatures for **4-amino-2-bromobenzonitrile** are as follows, based on established principles.[6]



Click to download full resolution via product page

Caption: Workflow for the synthesis via nitro group reduction.

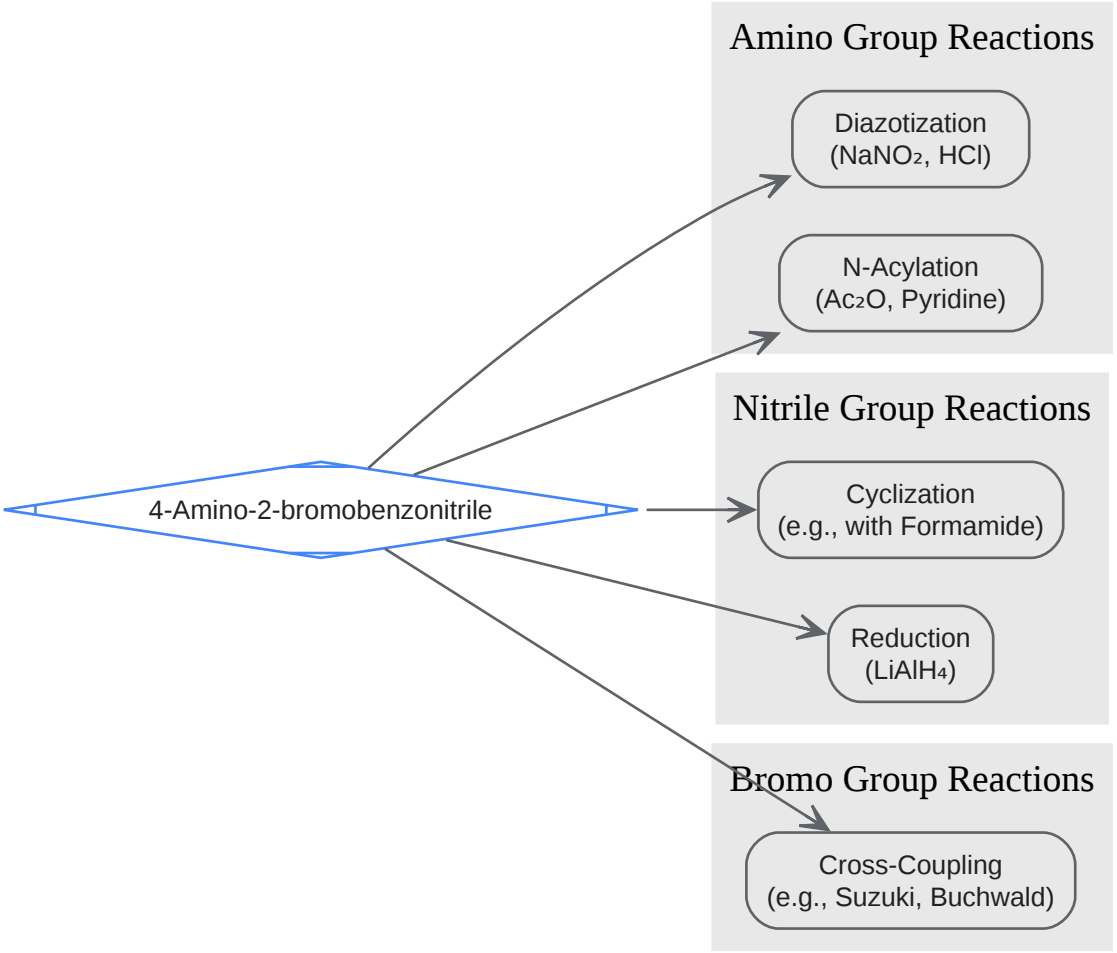
Experimental Protocol: Synthesis of **4-Amino-2-bromobenzonitrile** [7]1. Setup: In a round-bottom flask equipped with a mechanical stirrer, add stannous chloride dihydrate ($SnCl_2 \cdot 2H_2O$, ~5 eq.) to concentrated hydrochloric acid. Cool the mixture in an ice bath to maintain a temperature below 20°C. 2. Reagent Addition: Add 2-bromo-4-nitrobenzonitrile (1.0 eq.) to the stirred solution in small portions, ensuring the internal temperature does not exceed 30°C. 3. Reaction: After the addition is complete, remove the ice bath and stir the resulting slurry at room temperature for 2-3 hours. Monitor the reaction by TLC until the starting material is consumed. 4. Workup: Cool the reaction mixture again. Carefully add a concentrated aqueous solution of sodium hydroxide (e.g., 40% NaOH) until the mixture is strongly alkaline (pH > 12). This will precipitate the tin salts and the crude product. 5. Isolation: Filter the crude product

© 2026 BenchChem. All rights reserved.

through a Büchner funnel and wash thoroughly with water until the filtrate is neutral. 6. Purification: The crude solid can be purified by recrystallization from a suitable solvent system, such as an ether/hexane or ethanol/water mixture, to yield pure **4-amino-2-bromobenzonitrile**.

Section 2.2: Fundamental Reactivity

The molecule's reactivity is governed by its three functional groups, allowing for diverse synthetic transformations.



Click to download full resolution via product page

Caption: Key reactivity pathways of **4-amino-2-bromobenzonitrile**.

- Amino Group: As a nucleophile, the amino group readily undergoes acylation and can be diazotized to form a diazonium salt. This salt is a versatile intermediate for Sandmeyer-type

© 2026 BenchChem. All rights reserved.

reactions, enabling the introduction of various substituents at the 4-position. [5]* Nitrile Group: The nitrile can be reduced to a primary amine, yielding a diamine derivative. [8]More importantly, in conjunction with the adjacent amino group, it is a key component for constructing heterocyclic rings. For instance, reaction with formamide or orthoesters can lead to the formation of a quinazoline ring system. [1][3]* Bromo Group: The bromine atom is a prime site for transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Heck, Buchwald-Hartwig). This allows for the introduction of aryl, alkyl, or amino substituents at the 2-position, providing a powerful tool for generating molecular diversity.

Part 3: Applications in Drug Discovery & Development

While not typically found in final drug structures, **4-amino-2-bromobenzonitrile** is a strategic starting material for synthesizing pharmacologically active cores.

Section 3.1: Precursor to the Quinazoline Scaffold

The primary application of **4-amino-2-bromobenzonitrile** in medicinal chemistry is as a precursor to the 4-aminoquinazoline scaffold. The reaction of an ortho-aminobenzonitrile with a one-carbon source (like formamide or an orthoester) is a classical method for building this bicyclic heterocycle. [1][3] The quinazoline core is a "privileged scaffold" found in a multitude of approved drugs, particularly protein kinase inhibitors. [2]Kinases are crucial signaling proteins, and their dysregulation is a hallmark of many cancers and inflammatory diseases. [7][8]The 4-aminoquinazoline structure mimics the adenine portion of ATP, allowing it to bind competitively to the kinase's ATP-binding site. The bromine atom on the starting material is carried through into the final scaffold, providing a valuable synthetic handle for late-stage functionalization to enhance potency and selectivity. [9]

Section 3.2: Role in Kinase Inhibitor Synthesis

Many successful kinase inhibitors, such as gefitinib and erlotinib, are based on the 4-aminoquinazoline skeleton. The general strategy involves:

- Core Formation: Synthesizing the quinazoline ring from an appropriately substituted ortho-aminobenzonitrile.
- Diversification: Using the substituents on the starting material (like the bromine from **4-amino-2-bromobenzonitrile**) to append other molecular fragments via cross-coupling,

© 2026 BenchChem. All rights reserved.

which can target specific amino acid residues in the kinase active site to achieve inhibitor selectivity. [10] Therefore, **4-amino-2-bromobenzonitrile** is a key building block for creating libraries of novel quinazoline derivatives for screening against various kinase targets.

Part 4: Safety, Handling, and Storage

Adherence to strict safety protocols is mandatory when working with this compound.

Section 4.1: Hazard Identification

4-Amino-2-bromobenzonitrile is a hazardous substance. Its key GHS classifications are summarized below.

GHS Hazard Class	Hazard Statement	Source(s)
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	[4][9]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	[4][9]
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	[4][9]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	[4][9]
Eye Damage/Irritation (Category 2)	H319: Causes serious eye irritation	[4][9]
STOT, Single Exposure (Category 3)	H335: May cause respiratory irritation	[4][9]

Section 4.2: Recommended Handling & Personal Protective Equipment (PPE)

A self-validating protocol for safe handling involves engineering controls and appropriate PPE.

- Ventilation: Always handle this compound in a certified chemical fume hood to avoid inhalation of dust or vapors. [5][9]2. Personal Protective Equipment:

© 2026 BenchChem. All rights reserved.

- Eye Protection: Wear chemical safety goggles or a face shield. [5][9] * Hand Protection: Wear nitrile or other chemically resistant gloves. [5][9] * Body Protection: Wear a lab coat. Ensure exposed skin is covered. [9]3. Hygiene: Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly after handling. [9][11]4. Spills: In case of a spill, avoid generating dust. Clean up using dry methods (e.g., absorbent pads) and place waste in a sealed, labeled container for proper disposal. [11]

Section 4.3: Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. [3][9]The material should be protected from light. [4]* Disposal: Dispose of waste material and empty containers at an approved waste disposal facility, in accordance with local, state, and federal regulations. [5] [9]

Conclusion

4-Amino-2-bromobenzonitrile is more than a simple chemical reagent; it is a strategic tool for molecular construction. Its well-defined physicochemical properties, accessible synthesis, and versatile reactivity make it an indispensable intermediate. Its primary value lies in its role as a precursor to the quinazoline scaffold, a cornerstone of modern kinase inhibitor design. A thorough understanding of its handling, reactivity, and synthetic potential allows researchers to leverage this compound effectively in the pursuit of novel therapeutics and advanced materials.

References

- Cas 53312-82-6,**4-amino-2-bromobenzonitrile** - LookChem. (n.d.). LookChem. Retrieved January 10, 2026, from [Link]
- “On-Water” Synthesis of Quinazolinones and Dihydroquinazolinones Starting from o-Bromobenzonitrile. (2018, September 12). Molecules. Retrieved January 10, 2026, from [Link]
- Synthesis of quinazolines. (n.d.). Organic Chemistry Portal. Retrieved January 10, 2026, from [Link]

© 2026 BenchChem. All rights reserved.

- Design, Synthesis, and Biological Evaluation of Quinazolin-4-one-Based Hydroxamic Acids as Dual PI3K/HDAC Inhibitors. (n.d.). ACS Medicinal Chemistry Letters. Retrieved January 10, 2026, from [Link]
- 4-Amino-3-bromobenzonitrile: Properties, Synthesis, and Applications. (n.d.). Ningbo Inno Pharmchem Co., Ltd. Retrieved January 10, 2026, from [Link]
- High Affinity Targets of Protein Kinase Inhibitors Have Similar Residues at the Positions Energetically Important for Binding. (2005). Journal of Molecular Biology. Retrieved January 10, 2026, from [Link]
- Preparation of benzonitriles. (1973). Google Patents.
- Nitrile-Containing Pharmaceuticals: Efficacious Roles of the Nitrile Pharmacophore. (2011). Journal of Medicinal Chemistry. Retrieved January 10, 2026, from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Protein Kinase Inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Quinazoline synthesis [organic-chemistry.org]
- 4. Quinazolinone synthesis [organic-chemistry.org]
- 5. 4-Bromo-2-chlorobenzonitrile synthesis - chemicalbook [chemicalbook.com]
- 6. 2-(2-(2,4-dioxopentan-3-ylidene)hydrazineyl)benzonitrile as novel inhibitor of receptor tyrosine kinase and PI3K/AKT/mTOR signaling pathway in glioblastoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Exploring the role of chemical reactions in the selectivity of tyrosine kinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Advances in reversible covalent kinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 9. Design, Synthesis, and Biological Evaluation of Quinazolin-4-one-Based Hydroxamic Acids as Dual PI3K/HDAC Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 10. High Affinity Targets of Protein Kinase Inhibitors Have Similar Residues at the Positions Energetically Important for B… [ouci.dntb.gov.ua]
- 11. 53312-82-6|4-Amino-2-bromobenzonitrile|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Amino-2-bromobenzonitrile: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1268555/docs#a-comprehensive-technical-guide-to-4-amino-2-bromobenzonitrile-properties-synthesis-and-applications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.